

An In-depth Technical Guide to the Chemical and Physical Properties of Tralomethrin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tralomethrin*

Cat. No.: *B1683215*

[Get Quote](#)

Introduction

Tralomethrin is a synthetic pyrethroid insecticide, an organobromine compound, and a nitrile ester.[1] It is characterized by its potent insecticidal properties, functioning as a neurotoxin that targets the voltage-gated sodium channels of insects.[2] This guide provides a comprehensive overview of the chemical and physical properties of **Tralomethrin**, its toxicological profile, mechanism of action, and relevant experimental methodologies for its analysis. The information is intended for researchers, scientists, and professionals in drug development and pesticide science.

Chemical and Physical Properties

Tralomethrin is a yellow-orange to beige, resinous solid at room temperature.[1] It is a complex molecule with multiple stereocenters, leading to the existence of various stereoisomers.[3] A summary of its key chemical and physical properties is presented in the table below.

Property	Value	Source(s)
Molecular Formula	C ₂₂ H ₁₉ Br ₄ NO ₃	[1]
Molecular Weight	665.01 g/mol	[4][5]
CAS Number	66841-25-6	[1]
Appearance	Yellow-orange to beige solid	[1]
Melting Point	138-148 °C	[1]
Boiling Point	594 °C (decomposes)	[2]
Density	1.70 g/cm ³ at 20 °C	[2]
Vapor Pressure	3.6 x 10 ⁻¹¹ mm Hg at 25 °C	[1]
Water Solubility	0.8 mg/L	[1]
Solubility in Organic Solvents	>1000 g/L in acetone, dichloromethane, toluene, xylene	[1]
Octanol-Water Partition Coefficient (log Kow)	Approximately 5 at 25 °C	[1]
Stability	Stable under recommended storage; labile to base; acidic media reduce hydrolysis. Decomposes in sunlight.	[1]

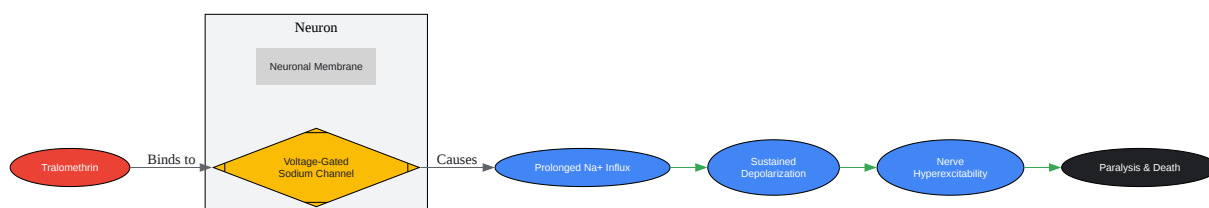
Toxicological Profile

Tralomethrin exhibits toxicity through oral, dermal, and inhalation routes of exposure. It is classified as a neurotoxin.[1] The following table summarizes the acute toxicity data for **Tralomethrin**.

Toxicity Metric	Species	Value	Source(s)
Acute Oral LD ₅₀	Rat (male)	99 - 1250 mg/kg	[1][3][6]
Acute Oral LD ₅₀	Rat (female)	1070 mg/kg	[1]
Acute Dermal LD ₅₀	Rabbit	>2000 mg/kg	[3][6]
Acute Inhalation LC ₅₀ (4h)	Rat	0.286 - 0.4 mg/L	[1][3][6]
Aquatic Toxicity (Acute LC ₅₀)	Daphnia magna	0.15 µg/L	[1]
Aquatic Toxicity (Acute LC ₅₀)	Freshwater Fish	0.4225 µg/L	[7]
Honey Bee Acute Contact LD ₅₀	Apis mellifera	0.129 µg/bee	[8]

Mechanism of Action

The primary mechanism of action of **Tralomethrin** involves the disruption of nerve function by modifying the gating kinetics of voltage-gated sodium channels.[2] Pyrethroids bind to the sodium channel, prolonging the open state of the channel and leading to a persistent influx of sodium ions.[1][2] This sustained depolarization results in hyperexcitability of the nerve, leading to tremors, paralysis, and ultimately, the death of the insect.[4] While it has been suggested that the toxic effects of **Tralomethrin** are due to its conversion to deltamethrin, studies have shown that **Tralomethrin** is intrinsically active and modifies sodium channel kinetics differently than deltamethrin.[1][2]

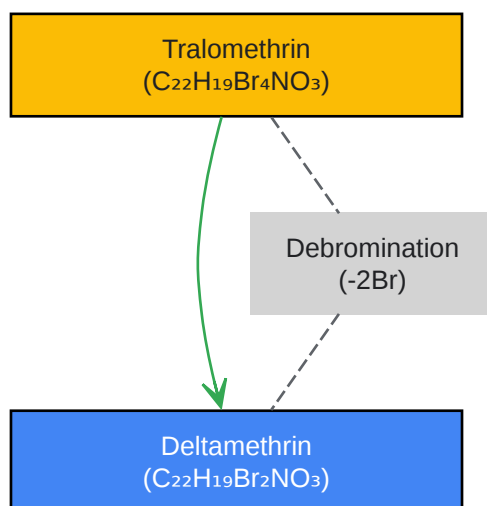


[Click to download full resolution via product page](#)

Mechanism of action of **Tralomethrin** on a neuron.

Degradation of Tralomethrin

Tralomethrin is known to degrade into the related pyrethroid, deltamethrin, through a process of debromination.[9][10] This conversion can occur under various conditions, including exposure to sunlight and within biological systems.[11] The transformation is also notably observed in the heated injector port of a gas chromatograph, which has implications for its analytical determination.[9][10]



[Click to download full resolution via product page](#)

Degradation of **Tralomethrin** to Deltamethrin.

Experimental Protocols

The analysis of **Tralomethrin** in various matrices such as food, water, and soil is crucial for regulatory and research purposes.[9][12][13] The primary analytical techniques employed are High-Performance Liquid Chromatography (HPLC) and Gas Chromatography (GC).[9][10][12]

Challenges in Gas Chromatographic Analysis

A significant challenge in the analysis of **Tralomethrin** is its thermal instability.[4] When subjected to the high temperatures of a GC injector port, **Tralomethrin** readily undergoes debromination to form deltamethrin.[9][10] This transformation makes it impossible to distinguish between the two compounds using conventional GC methods, as both will produce a peak corresponding to deltamethrin.[9]

Recommended Analytical Approach: High-Performance Liquid Chromatography

HPLC is the preferred method for the specific determination and quantification of **Tralomethrin**, as it allows for the separation of **Tralomethrin** from deltamethrin and other related compounds at ambient temperatures.[9][12][13]

A general experimental workflow for the analysis of **Tralomethrin** in an environmental sample is outlined below.

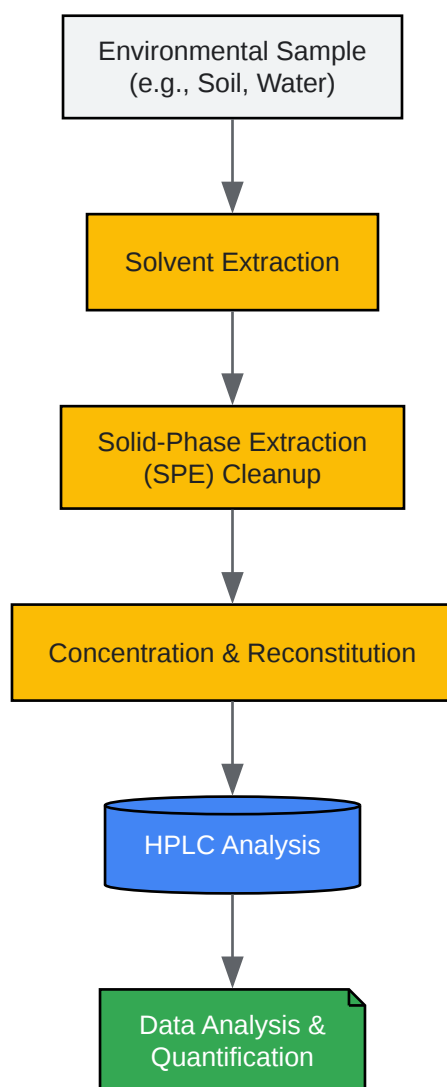
1. Sample Preparation:

- **Extraction:** The sample (e.g., soil, water, or homogenized plant tissue) is extracted with an appropriate organic solvent, such as acetone or a hexane/dichloromethane mixture.[5][14]
- **Partitioning:** For aqueous samples, a liquid-liquid extraction with a non-polar solvent like n-hexane is performed to transfer **Tralomethrin** into the organic phase.[14]
- **Clean-up:** The extract is passed through a solid-phase extraction (SPE) cartridge (e.g., Florisil or synthetic magnesium silicate) to remove interfering substances.[14][15]

- Concentration: The cleaned-up extract is concentrated to a small volume under a stream of nitrogen or using a rotary evaporator.[\[14\]](#)
- Reconstitution: The residue is redissolved in a suitable solvent for HPLC analysis, typically the mobile phase.[\[14\]](#)

2. HPLC Analysis:

- Instrumentation: An HPLC system equipped with a UV or radiometric detector is used.[\[12\]](#)[\[13\]](#)
- Column: A silica or reverse-phase C18 column is typically employed.[\[12\]](#)[\[13\]](#)
- Mobile Phase: A gradient or isocratic elution with a mixture of solvents like hexane and dioxane for normal-phase or acetonitrile and water for reverse-phase chromatography is used.[\[12\]](#)[\[13\]](#)
- Detection: **Tralomethrin** is detected based on its UV absorbance or, if radiolabeled, by radiometric detection.[\[12\]](#)[\[13\]](#)
- Quantification: The concentration of **Tralomethrin** is determined by comparing the peak area of the sample to that of a calibration curve prepared from certified reference standards.[\[14\]](#)



[Click to download full resolution via product page](#)

General workflow for the analysis of **Tralomethrin**.

Conclusion

Tralomethrin is a potent pyrethroid insecticide with a well-defined mechanism of action on the nervous system of insects. Its chemical and physical properties, particularly its low water solubility and high lipophilicity, govern its environmental fate and toxicological profile. The thermal lability of **Tralomethrin** presents a significant analytical challenge, making HPLC the preferred method for its accurate determination. This guide provides foundational technical information for researchers and scientists working with this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tralomethrin | C₂₂H₁₉Br₄NO₃ | CID 48132 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Activity of tralomethrin to modify the nerve membrane sodium channel - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Tralomethrin (Ref: OMS 3048) [sitem.herts.ac.uk]
- 4. researchgate.net [researchgate.net]
- 5. epa.gov [epa.gov]
- 6. lgcstandards.com [lgcstandards.com]
- 7. epa.gov [epa.gov]
- 8. OPP Pesticide Ecotoxicity Database [ecotox.ipmcenters.org]
- 9. What are we determining using gas chromatographic multiresidue methods: tralomethrin or deltamethrin? - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. [Specific determination of deltamethrin and tralomethrin by preparative HPLC and GC-ECD] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. pubs.acs.org [pubs.acs.org]
- 12. pubs.acs.org [pubs.acs.org]
- 13. Simultaneous determination of tralomethrin, deltamethrin, and related compounds of HPLC with radiometric detection [agris.fao.org]
- 14. mhlw.go.jp [mhlw.go.jp]
- 15. atsdr.cdc.gov [atsdr.cdc.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Chemical and Physical Properties of Tralomethrin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683215#chemical-and-physical-properties-of-tralomethrin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com